

edeine D non-ribosomal peptide synthesis

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Compound Focus: Edeine D

CAS No.: 40627-96-1

Cat. No.: S526872

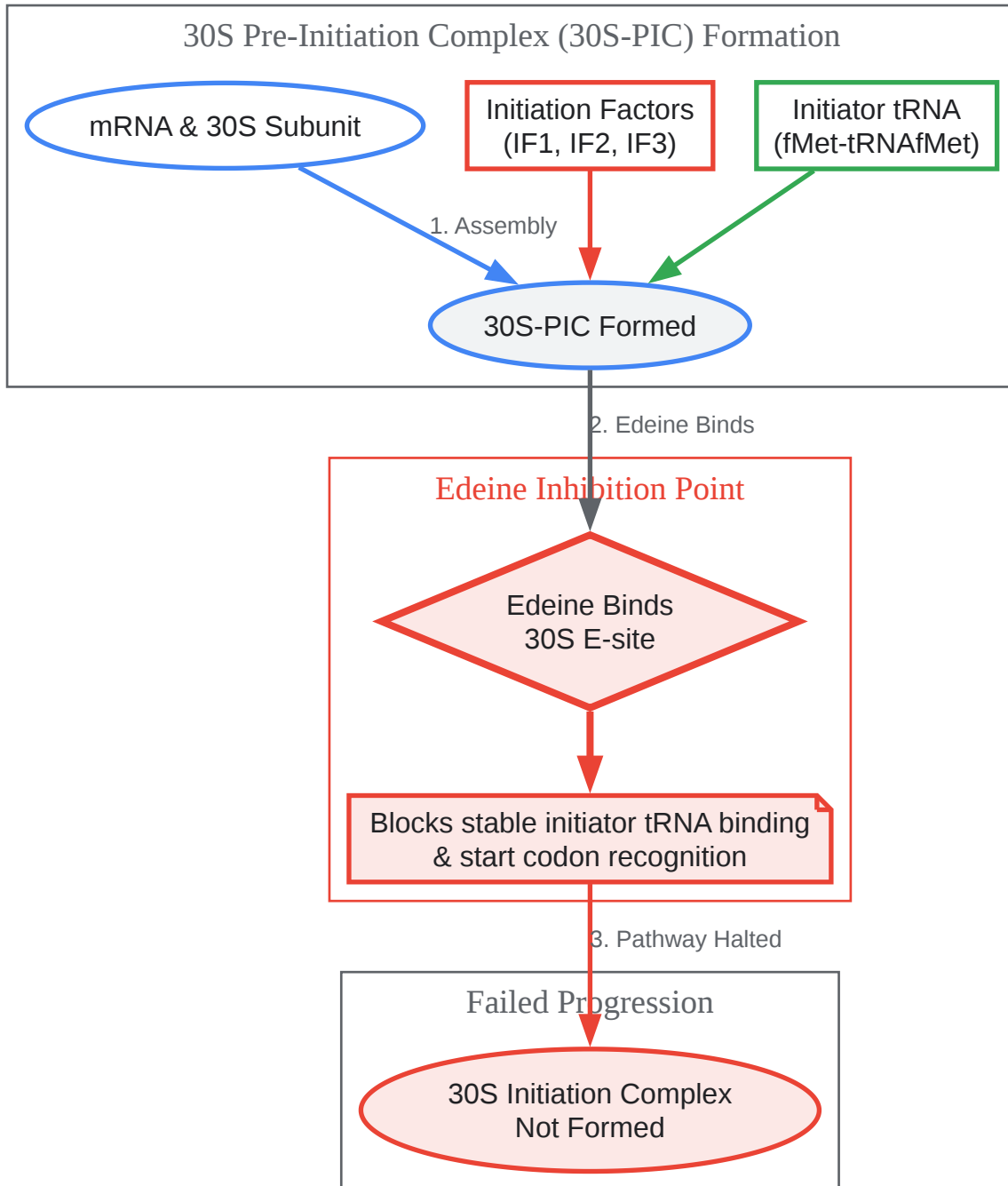
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Edeine at a Glance

Property	Description
Classification	Pentapeptide antibiotic; a Nonribosomal Peptide (NRP) [1] [2].
Primary Source	Information not specified in search results.
Biosynthesis Mechanism	Nonribosomal Peptide Synthetases (NRPSs); specific machinery for Edeine not detailed [3] [4].
Primary Mechanism of Action	Inhibits bacterial translation initiation [1] [2].
Molecular Target	Binds the E-site of the 30S ribosomal subunit [1].
Key Effect	Prevents stable binding of the initiator tRNA (fMet-tRNA ^{fMet}) and start codon recognition, blocking formation of the 30S initiation complex (30S-IC) [1].
Structural Insights	Cryo-EM structures (2.0-2.9 Å) show Edeine binds within the mRNA path, perturbing the transition to a functional initiation complex [1].

How Edeine Inhibits Protein Synthesis

The following diagram illustrates the general mechanism of bacterial translation initiation and the specific step where Edeine acts, based on the structural findings [1].



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Edeine halts translation by binding the 30S E-site during initiation.

The Challenge of Finding Specific Biosynthesis Data

The search results confirm that Edeine is synthesized by NRPSs but lack details on the **Edeine D** variant or its specific gene cluster [4] [2]. The provided information on general NRPS structure and engineering principles is based on other systems [3] [5] [6] and is not specific to Edeine.

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References

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